

Direct Red 239: A Technical Material Safety Data Sheet for Researchers

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Compound of Interest

Compound Name: *Direct red 239*

Cat. No.: *B12366353*

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Introduction: **Direct Red 239** is a diazo synthetic dye used extensively in various industrial and research applications, primarily for dyeing cellulosic fibers such as cotton, as well as paper and leather.^{[1][2]} For researchers, scientists, and drug development professionals, a thorough understanding of its material properties and safety protocols is paramount to ensure safe handling and accurate experimental outcomes. This guide provides an in-depth overview of the material safety data for **Direct Red 239** (CAS No: 60202-35-9), compiling quantitative data, outlining safety protocols, and visualizing emergency procedures.

Chemical and Physical Properties

Direct Red 239 is a complex sodium salt of a sulfonated azo compound.^[3] Its physical and chemical characteristics are crucial for its application and for determining appropriate storage and handling procedures. While some sources cite alternative CAS numbers or molecular formulas, the data below is compiled from the most consistent and authoritative sources.^{[4][5]}

Property	Value	Source(s)
CAS Number	60202-35-9	[4][6]
Molecular Formula	C ₄₁ H ₂₄ N ₆ Na ₄ O ₁₅ S ₄	[3][4]
Molecular Weight	1060.9 g/mol	[3][4]
Appearance	Red-brown to yellowish-red powder	[1][7][8]
Odor	Odorless	[6]
Melting Point	> 300 °C	[1][9]
Solubility in Water	Soluble (yields a yellow-light red solution)	[1][3][5]
Solubility at 90°C	75 g/L	[10]
Other Solubilities	Soluble in concentrated sulfuric acid, chloroform, and DMF. Slightly soluble in ethanol. Insoluble in acetone and butanol.	[1][5][9]
Insolubles	0.15% w/w	[10]

Hazard Identification and Toxicology

According to aggregated data from multiple suppliers under the Globally Harmonized System (GHS), **Direct Red 239** is not classified as a hazardous chemical.[4] However, like many powdered reagents, it can pose mechanical irritation risks and may be harmful if not handled properly. The chemical, physical, and toxicological properties have not been thoroughly investigated.[6]

Potential Hazard	Description	Source(s)
Eye Contact	Dust may cause irritation and inflammation.	[6]
Skin Contact	Prolonged or repeated contact may cause skin irritation in sensitive individuals.	[6]
Ingestion	Considered harmful if swallowed. May cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.	[6]
Inhalation	May cause irritation of the respiratory tract and mucous membranes.	[6]
Chronic Effects	No information is available on chronic effects, epidemiology, teratogenicity, or neurotoxicity.	[6]
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.	[6]
Mutagenicity	Mutagenicity data has been reported, but specific details are not widely available.	[6]
LD50/LC50	Data not listed or available.	[6]

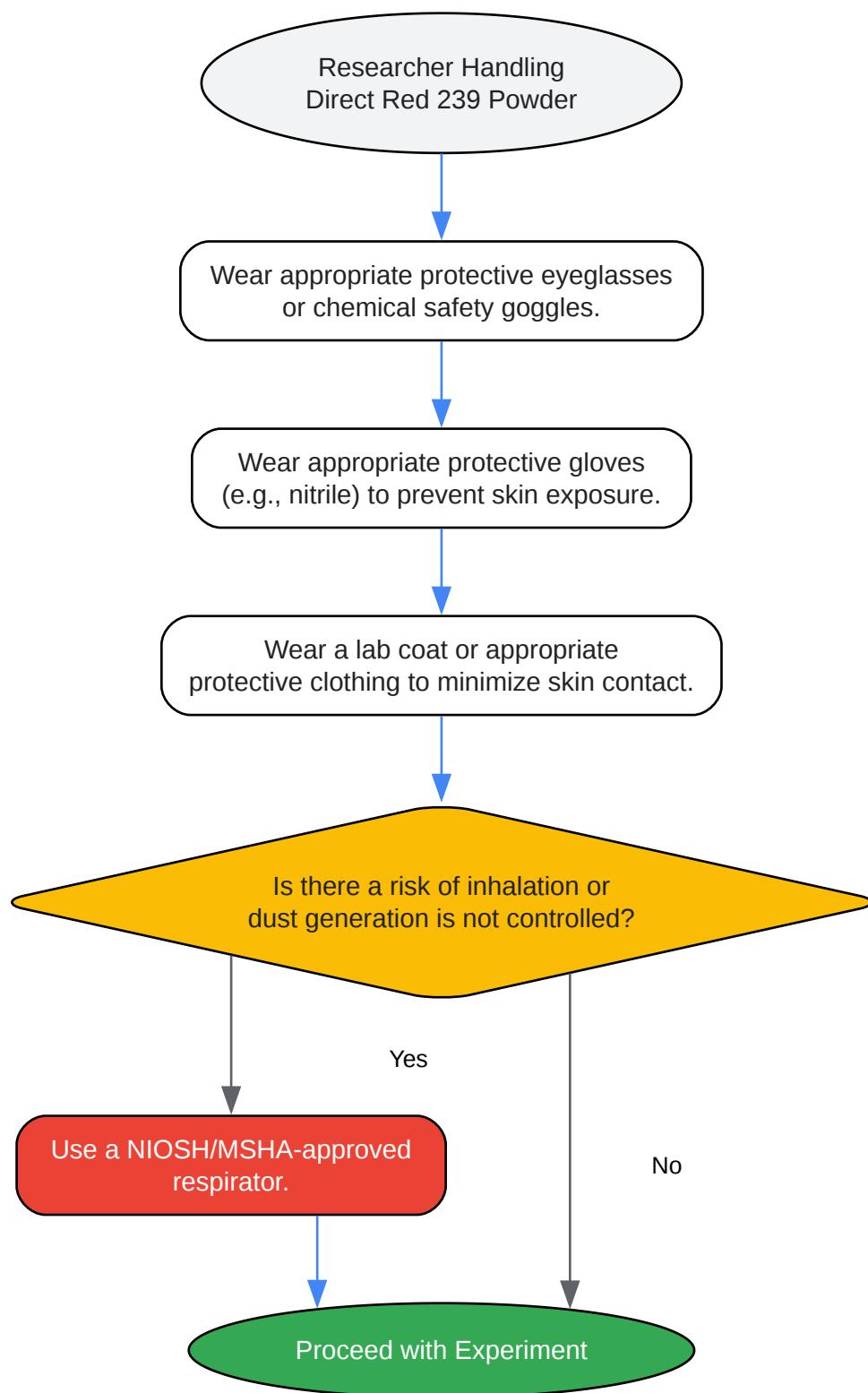
Experimental and Handling Protocols

Adherence to strict laboratory protocols is essential to minimize exposure and ensure a safe working environment.

3.1 Engineering Controls To control airborne levels of the dye powder, work should be conducted in well-ventilated areas.[\[11\]](#) The use of process enclosures or local exhaust

ventilation (such as a chemical fume hood) is highly recommended, especially when handling bulk quantities.^[6] Safety showers and eyewash facilities must be readily accessible in any laboratory where **Direct Red 239** is handled.^[6]

3.2 Personal Protective Equipment (PPE) Appropriate PPE is mandatory to prevent direct contact with the dye. The following workflow outlines the selection process for necessary protective gear.



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Workflow for selecting appropriate Personal Protective Equipment (PPE).

3.3 Handling and Storage

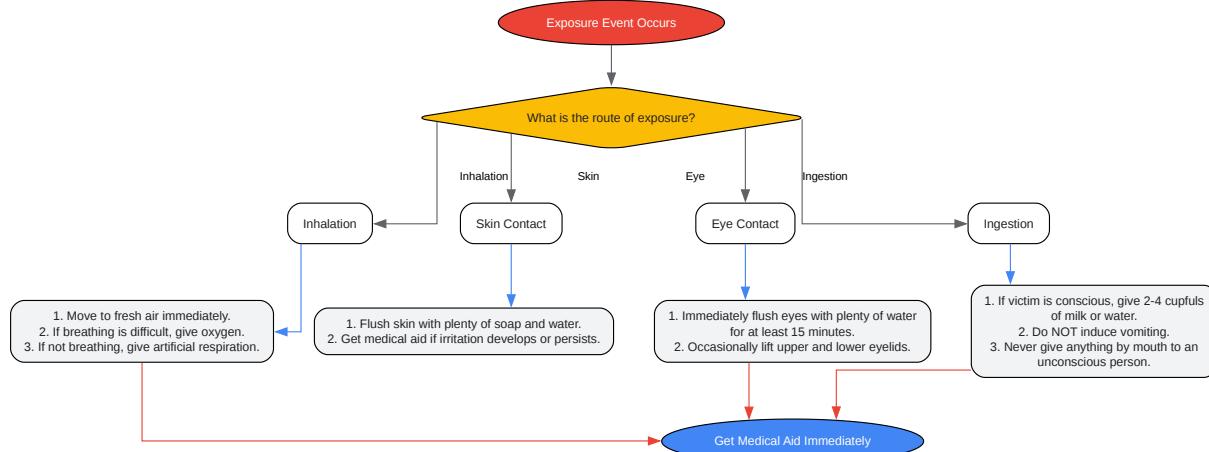
- Handling: Minimize dust generation and accumulation. Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation. Wash hands thoroughly after handling. Contaminated clothing should be removed and washed before reuse.[\[6\]](#)[\[10\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from direct sunlight and heat sources. [\[10\]](#) Keep containers tightly closed and preserve in light-resistant containers to maintain product integrity.[\[6\]](#)

Emergency Procedures

In the event of accidental exposure or spillage, the following protocols, based on standard laboratory safety practices, should be followed immediately.

4.1 First Aid Measures

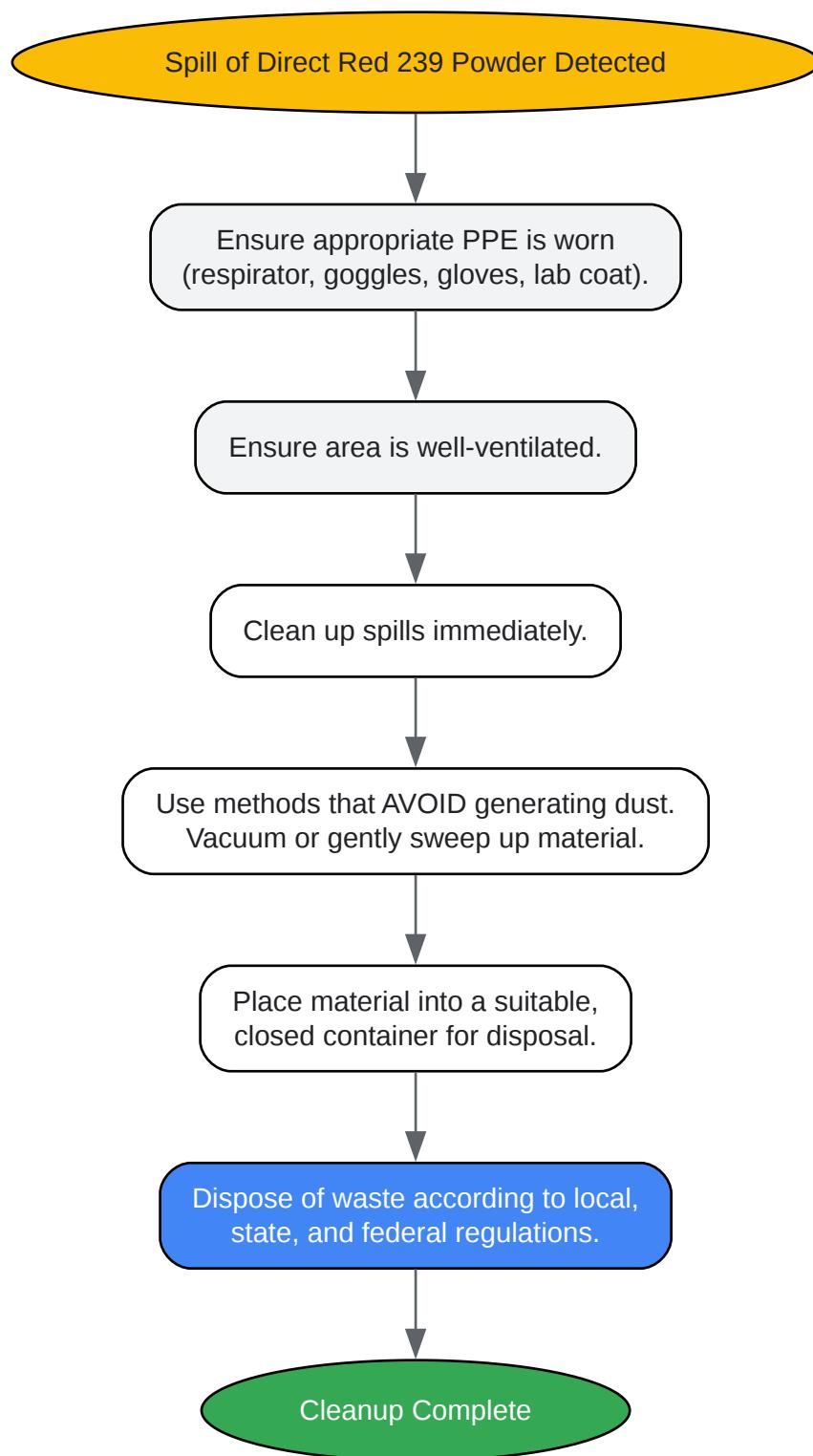
The logical flow for responding to an exposure event is critical for mitigating harm.



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*Logical workflow for first aid response to **Direct Red 239** exposure.*

4.2 Accidental Release Measures For spills, the primary goal is to contain and clean the material without creating airborne dust.



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*Protocol for the safe cleanup of a solid **Direct Red 239** spill.*

4.3 Disposal Considerations Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[6\]](#) Consult state and local hazardous waste regulations to ensure complete and accurate classification and disposal.[\[6\]](#)

Stability and Reactivity

Understanding the chemical stability of **Direct Red 239** is key to preventing hazardous reactions.

Parameter	Description	Source(s)
Chemical Stability	Stable under normal temperatures and pressures.	[6]
Conditions to Avoid	Incompatible materials, excess heat, strong oxidants.	[6]
Incompatibilities	Strong oxidizing agents, strong reducing agents.	[6]
Hazardous Decomposition	May produce irritating and toxic fumes and gases, such as carbon oxides, nitrogen oxides, and sulfur oxides, during thermal decomposition.	[6]
Hazardous Polymerization	Will not occur.	[6]

Fastness Properties

For researchers using this dye in material science or textile applications, its fastness properties are of significant interest. The following data pertains to its performance on cotton fabric.

Fastness Test	Grade (1-5 Scale)	Source(s)
Light Fastness	4-5	[8][10]
Washing / Soaping Fastness (Fading)	4-5	[8][10]
Soaping Fastness (Staining)	4	[8]
Perspiration Fastness	4	[10]
Water Logging Fastness (Fading)	4	[8]
Water Logging Fastness (Staining)	2-3	[8]
Acid Resistance	5	[8]
Alkali Resistance	2-3	[8]

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